

# A Spectroscopic Comparison of 4-Ethoxy-3-nitrobenzoic Acid and Its Precursors

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## Compound of Interest

Compound Name: 4-Ethoxy-3-nitrobenzoic acid

Cat. No.: B181614

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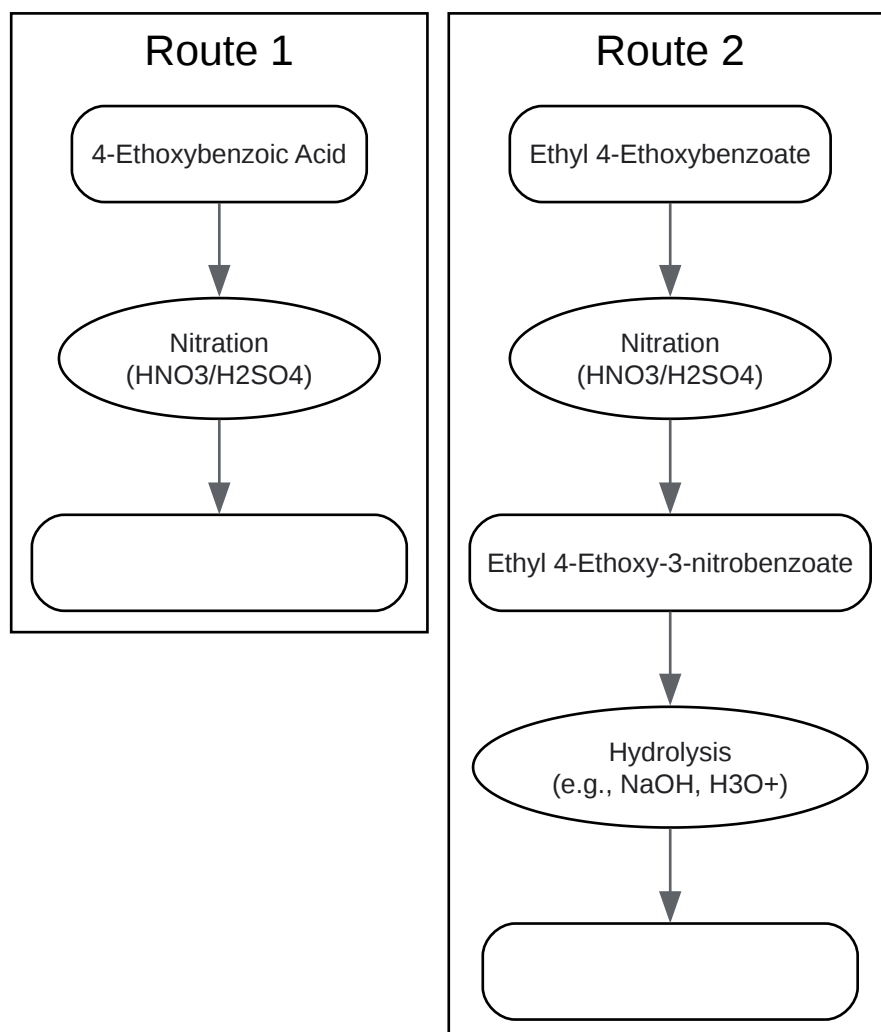
For Researchers, Scientists, and Drug Development Professionals

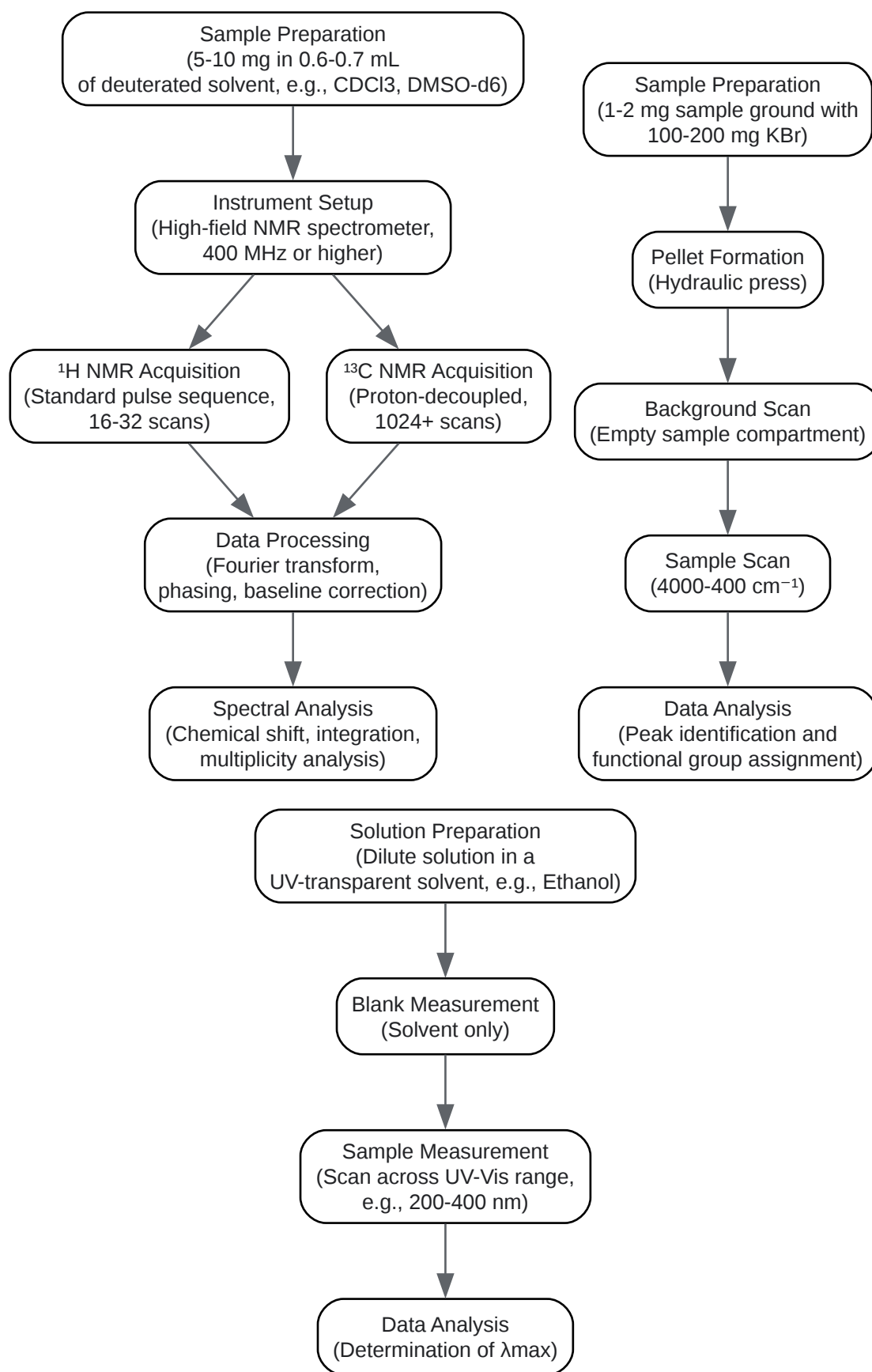
This guide provides a detailed spectroscopic comparison of **4-ethoxy-3-nitrobenzoic acid** with its key precursors, 4-ethoxybenzoic acid and ethyl 4-ethoxybenzoate, along with the intermediate ethyl 4-ethoxy-3-nitrobenzoate. The objective is to furnish researchers with the necessary data and methodologies to identify and characterize these compounds during synthesis and analysis. The data presented for the precursors are based on experimental findings, while the data for **4-ethoxy-3-nitrobenzoic acid** and its ethyl ester are predicted using computational models due to the limited availability of experimental spectra in public databases.

## Synthesis Pathway

The synthesis of **4-ethoxy-3-nitrobenzoic acid** typically proceeds via the nitration of 4-ethoxybenzoic acid or its ethyl ester, followed by hydrolysis if the ester is used as the starting material.

## Synthesis of 4-Ethoxy-3-nitrobenzoic Acid





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